

Safeguarding Your Research: A Comprehensive Guide to Handling 4-Hydroxybenzyl Cyanide

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Compound of Interest

Compound Name: **4-Hydroxybenzyl cyanide**

Cat. No.: **B020548**

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the use of **4-Hydroxybenzyl cyanide**, ensuring the protection of personnel and the integrity of your research.

Chemical Profile and Hazards

4-Hydroxybenzyl cyanide is a solid, appearing as a white to yellow or orange powder or crystal.[1][2] It is classified as harmful if swallowed, in contact with skin, or if inhaled.[1][2][3] It can cause skin and serious eye irritation.[1][2] Due to its cyanide component, it poses a significant health risk, potentially leading to cyanosis and cardiac disturbances upon exposure. [4]

Physical and Chemical Properties

CAS Number	14191-95-8
Molecular Formula	C8H7NO
Molecular Weight	133.15 g/mol [3][5]
Appearance	White to yellow or orange powder/crystal[1][2]
Melting Point	68-74 °C[2]
Boiling Point	150 °C at 1 mmHg[1][2]
Solubility	Soluble in Methanol[1][2]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is critical when handling **4-Hydroxybenzyl cyanide**. The following table outlines the minimum required PPE.

PPE Component	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.[1][4]	Protects against dust particles and splashes.
Hand Protection	Impervious chemical-resistant gloves (e.g., nitrile rubber).[4]	Prevents skin contact and absorption.
Body Protection	A lab coat or chemical-resistant apron.[4]	Protects against contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.[4]	Prevents inhalation of harmful dust. All work should be conducted in a certified chemical fume hood.[4]

Operational Plan: From Receipt to Disposal

A clear, step-by-step operational plan is essential for minimizing risk.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[4\]](#)[\[6\]](#)
- Keep the container tightly closed.[\[4\]](#)
- Recommended storage temperature for the powder is -20°C for long-term stability.[\[5\]](#)

2. Handling and Use:

- All handling of **4-Hydroxybenzyl cyanide** must be performed within a certified chemical fume hood.[\[4\]](#)
- Before use, ensure all necessary PPE is donned correctly.
- Avoid the formation of dust and aerosols.[\[5\]](#)[\[7\]](#)
- Use appropriate tools for weighing and transferring the solid material to prevent dispersal.
- Wash hands thoroughly after handling, even if gloves were worn.[\[4\]](#)

3. Disposal Plan:

- All waste materials, including empty containers, contaminated PPE, and residual chemical, must be treated as hazardous waste.
- Dispose of contents and container in accordance with all local, state, and federal regulations.[\[5\]](#)
- You may be able to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber system.

Emergency Procedures

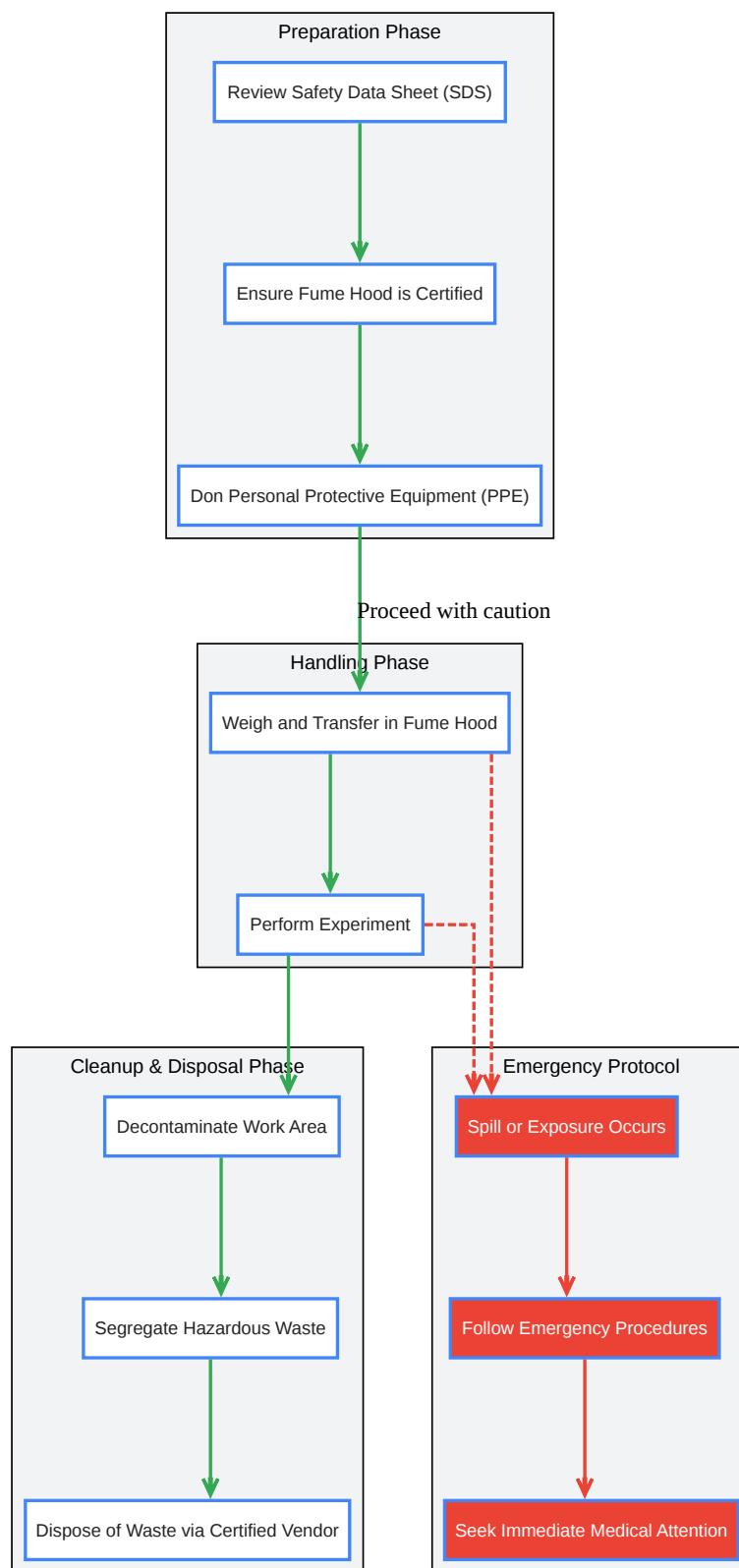
Immediate and appropriate action is crucial in the event of an emergency.

Emergency Scenario	Action Plan
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[4]
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.[4][5]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Seek immediate medical attention.[4][5]
Spill	Evacuate the area. Wear appropriate PPE. For small spills, sweep up the solid material, taking care not to create dust, and place it in a suitable, closed container for disposal.[4][7]

Important Note: Always have a cyanide antidote kit available when working with cyanide compounds and ensure personnel are trained in its use.[4]

Experimental Workflow for Safe Handling

The following diagram illustrates the logical flow for safely handling **4-Hydroxybenzyl cyanide** in a laboratory setting.

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Caption: Workflow for the safe handling of **4-Hydroxybenzyl cyanide**.

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